

CAS 14590-53-5 physical properties and safety data sheet (SDS)

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Compound of Interest

	2,2-
Compound Name:	Dimethylcyclopropanecarboxylic acid
CAS No.:	931-26-0
Cat. No.:	B1296168

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Technical Monograph: (S)-(+)-**2,2-Dimethylcyclopropanecarboxylic Acid** (CAS 14590-53-5)
Critical Chiral Intermediate for Dehydropeptidase Inhibitor Synthesis[1]

Part 1: Executive Summary & Chemical Identity

(S)-(+)-**2,2-Dimethylcyclopropanecarboxylic acid** (CAS 14590-53-5) is a high-value chiral building block, primarily utilized in the pharmaceutical industry as the key structural motif for Cilastatin.[1] Cilastatin is a renal dehydropeptidase I (DHP-I) inhibitor co-formulated with carbapenem antibiotics (e.g., Imipenem) to prevent their degradation in the kidneys.

The pharmacological efficacy of Cilastatin is strictly dependent on the stereochemistry of the cyclopropane ring. Consequently, the purity of the (S)-enantiomer (CAS 14590-53-5) is a critical quality attribute (CQA) in drug development. Unlike its racemic counterpart, this specific enantiomer confers the necessary steric configuration to bind the DHP-I active site.

Physicochemical Profiling

Property	Specification
CAS Number	14590-53-5
Chemical Formula	C ₆ H ₁₀ O ₂
Molecular Weight	114.14 g/mol
Appearance	Colorless to pale yellow liquid (may solidify at low temps)
Boiling Point	~100°C at 12 mmHg (Vacuum distillation required)
Density	~0.99 g/mL at 25°C
Optical Rotation	to (c=1, Methanol)
Flash Point	~83°C (Closed Cup)
Solubility	Soluble in Methanol, DCM, Ethyl Acetate; Sparingly soluble in water

Part 2: Safety Data & Handling Protocols (SDS Analysis)

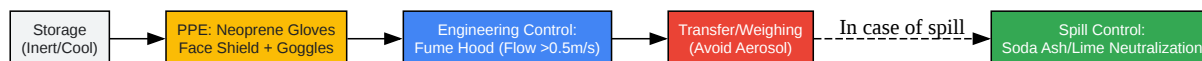
Hazard Classification (GHS):

- Skin Corrosion/Irritation: Category 1C (Causes severe skin burns and eye damage).[2]
- Flammable Liquids: Category 4 (Combustible liquid).

Expert Handling Insight: The primary risk with CAS 14590-53-5 is not just its acidity, but its lipophilicity combined with corrosivity. This allows the compound to penetrate the lipid bilayer of skin cells rapidly, causing deep tissue burns that may not be immediately painful.

Safety Workflow Diagram

The following workflow outlines the mandatory safety hierarchy for handling this corrosive chiral acid.



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Figure 1: Risk mitigation workflow. Note the requirement for Neoprene gloves; standard nitrile may degrade upon prolonged exposure to concentrated organic acids.

Emergency Response:

- Skin Contact: Immediate irrigation with water for >15 minutes.[3] Do not neutralize with bases on skin (exothermic reaction risk).
- Inhalation: Move to fresh air immediately; corrosive vapors can cause delayed pulmonary edema.

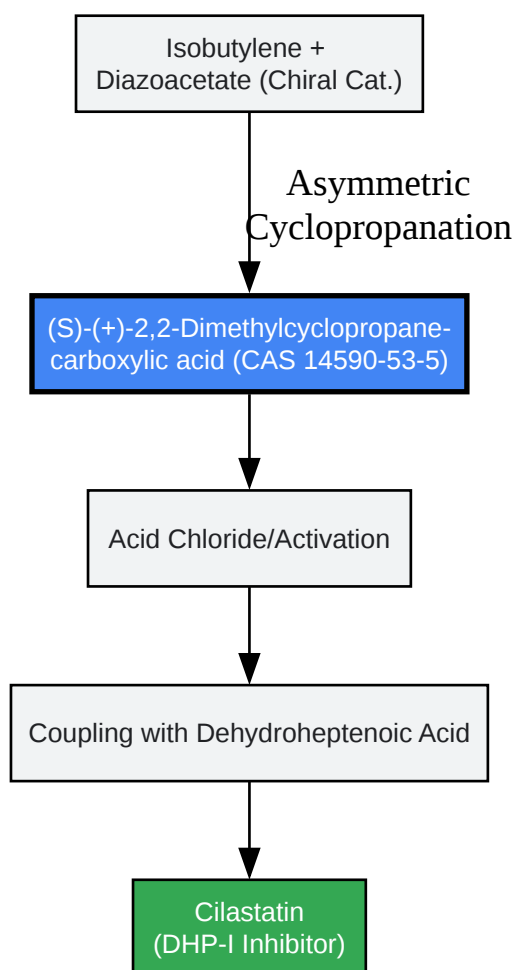
Part 3: Technical Application & Synthesis Pathway

The industrial relevance of CAS 14590-53-5 lies in the Cilastatin synthesis pipeline.[1] The (S)-configuration of the cyclopropane ring is preserved throughout the downstream coupling reactions.

Mechanism of Action context: Cilastatin acts as a competitive inhibitor of DHP-I. The hydrophobic 2,2-dimethylcyclopropane group mimics the leucine residue of the natural substrate, blocking the enzyme's access to the antibiotic.

Synthesis Logic Diagram

This diagram illustrates the position of CAS 14590-53-5 in the pharmaceutical value chain.[1]



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Figure 2: Synthetic utility of CAS 14590-53-5 in the production of Cilastatin.

Part 4: Analytical Characterization Protocol

To validate the quality of this intermediate, simple purity (GC-FID) is insufficient. You must determine the Enantiomeric Excess (ee%) to ensure the (S)-isomer is dominant (>99% ee is typical for pharma grade).

Protocol: Chiral Gas Chromatography (GC)[6][7]

Rationale: Direct injection of carboxylic acids often leads to peak tailing due to hydrogen bonding with the stationary phase. Therefore, derivatization to the methyl ester is required before Chiral GC analysis.

Step-by-Step Methodology:

- Sample Preparation (Derivatization):
 - Dissolve 10 mg of CAS 14590-53-5 in 1 mL of Methanol.
 - Add 0.5 mL of
-Methanol (14%) solution.
 - Heat at 60°C for 15 minutes (sealed vial).
 - Extract with n-Heptane (1 mL). Use the upper heptane layer for injection.
- GC Parameters:
 - Instrument: GC with FID (Flame Ionization Detector).
 - Column: Chiral capillary column (e.g., CP-Chirasil-DEX CB or
-DEX 120), 25m x 0.25mm.
 - Carrier Gas: Helium or Hydrogen (Constant flow: 1.2 mL/min).
 - Inlet: Split mode (50:1), 250°C.
 - Detector: FID, 280°C.
- Temperature Program:
 - Initial: 60°C (Hold 2 min) - Ensures solvent separation.
 - Ramp: 2°C/min to 140°C - Slow ramp critical for chiral resolution.
 - Final: 200°C (Burn out).
- Acceptance Criteria:
 - Resolution (

): > 1.5 between (R) and (S) methyl ester peaks.

- Enantiomeric Excess:

.[\[4\]](#)[\[5\]](#)

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 260708: **2,2-Dimethylcyclopropanecarboxylic acid**. PubChem.[\[4\]](#)[\[6\]](#) Available at: [\[Link\]](#)

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Sources

- [1. ruifuchem.com](https://www.ruifuchem.com) [[ruifuchem.com](https://www.ruifuchem.com)]
- [2. tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- [3. chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- [4. \(S\)-\(+\)-2,2-Dimethylcyclopropanecarboxylic Acid | 14590-53-5 | TCI AMERICA](#) [[tcichemicals.com](https://www.tcichemicals.com)]
- [5. lgcstandards.com](https://www.lgcstandards.com) [[lgcstandards.com](https://www.lgcstandards.com)]
- [6. 2,2-Dimethylcyclopropane-1-carboxylic acid | C6H10O2 | CID 260708 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS 14590-53-5 physical properties and safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1296168/docs#cas-14590-53-5-physical-properties-and-safety-data-sheet-sds\]](https://www.benchchem.com/product/b1296168/docs#cas-14590-53-5-physical-properties-and-safety-data-sheet-sds)

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